Evaluating the Long-Term Stability of DLin-MC2-DMA Formulations

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Compound of Interest

Compound Name:	*DLin-MC2-DMA*
Cat. No.:	*B10857451*

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Executive Summary: The Structural Context of Stability

While DLin-MC3-DMA (MC3) is widely recognized as the gold standard for first-generation siRNA-LNP therapeutics (e.g., Onpattro), **DLin-MC2-DMA** (MC2) remains a critical comparator and functional precursor in the "DLin" family.[1] Structurally, the difference is subtle but profound: MC2 utilizes a propanoate linker (3-carbon), whereas MC3 utilizes a butanoate linker (4-carbon).[1]

This guide evaluates the long-term stability of **DLin-MC2-DMA** formulations, contrasting them with MC3 and DLin-KC2-DMA.[1] We focus on the causality between the propanoate ester linkage and hydrolytic susceptibility, as well as the oxidative risks inherent to the dilinoleyl tails.[1]

Key Comparative Metrics

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Feature	DLin-MC2-DMA	DLin-MC3-DMA	Impact on Stability
Linker Chemistry	Propanoate Ester	Butanoate Ester	MC2 propanoate ester is sterically less hindered, potentially accelerating hydrolysis rates.[1]
Apparent pKa	~5.64	~6.44	MC2 is more neutral at physiological pH, reducing surface charge-mediated aggregation but complicating encapsulation.[1]
Tail Saturation	Dilinoleyl (4 double bonds)	Dilinoleyl (4 double bonds)	Both are highly susceptible to N-oxide formation and oxidative cross-linking.[1]

Chemical Degradation Mechanisms

To evaluate stability, one must first map the degradation pathways.[1] **DLin-MC2-DMA** is subject to two primary chemical failures: Ester Hydrolysis and Oxidative Degradation.[1]

Mechanism 1: Ester Hydrolysis (The pH Factor)

The ester bond connecting the dimethylamino headgroup to the hydrophobic tails is the weak link.[1] In aqueous environments, particularly at acidic pH (used during LNP formation) or basic pH, this bond cleaves, generating:

- Headgroup byproduct: 3-(dimethylamino)propanoic acid.[1]
- Lipid tail byproduct: Dilinoleyl alcohol.[1]

Mechanism 2: Oxidation (The Storage Factor)

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The linoleyl tails contain bis-allylic protons that are easily abstracted by reactive oxygen species (ROS), leading to lipid peroxides and eventual chain scission or cross-linking.[1] Additionally, the tertiary amine can oxidize to form an N-oxide, which is often less potent and can destabilize the bilayer.[1]

Visualization: Degradation Pathways

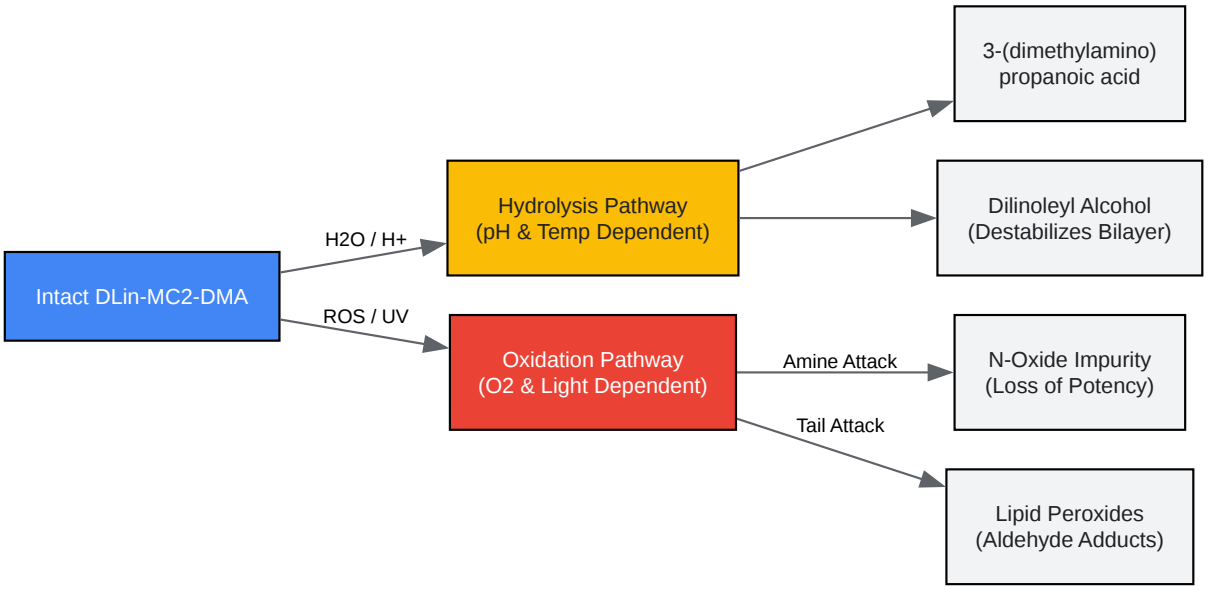

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Figure 1: Primary chemical degradation pathways for **DLin-MC2-DMA**.[1] Hydrolysis yields structural cleavage, while oxidation alters headgroup charge and tail integrity.

Experimental Protocols for Stability Evaluation

Protocol A: Accelerated Stability Testing (Stress Conditions)

Objective: Determine the rate of ester hydrolysis and N-oxide formation under stress to predict shelf-life (Arrhenius extrapolation).

Reagents:

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- Formulated LNP (e.g., mRNA-LNP in PBS/Sucrose).[1]
- HPLC Grade Acetonitrile/Water with 0.1% TFA.[1]

Workflow:

- Aliquot Preparation: Divide LNP batch into sterile glass vials (low adsorption).
- Incubation: Store aliquots at three temperatures: 4°C (Control), 25°C (Room Temp), and 40°C (Stress).
- Sampling: Withdraw samples at T=0, 1 week, 2 weeks, 1 month, and 3 months.
- Extraction: Disrupt LNPs using 90% Ethanol or Isopropanol to solubilize lipids and precipitate nucleic acids.
- Analysis: Inject supernatant into RP-HPLC coupled with Charged Aerosol Detection (CAD). CAD is preferred over UV because lipids lack strong chromophores.[1]

Protocol B: Physical Stability & Leakage (RiboGreen Assay)

Objective: Quantify payload leakage caused by lipid degradation (e.g., alcohol byproducts disrupting the membrane).[1]

Workflow:

- Reagent Setup: Prepare Quant-iT™ RiboGreen™ reagent.
- Total RNA Measurement: Lyse LNP with 1% Triton X-100 to expose all RNA.[1] Measure fluorescence.[1]
- Free RNA Measurement: Measure fluorescence of un-lysed LNP sample (detects only external/leaked RNA).
- Calculation:

  [1]

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- Trend Analysis: A drop in encapsulation efficiency >5% over 6 months at 4°C indicates bilayer instability.[1]

Visualization: Stability Testing Workflow

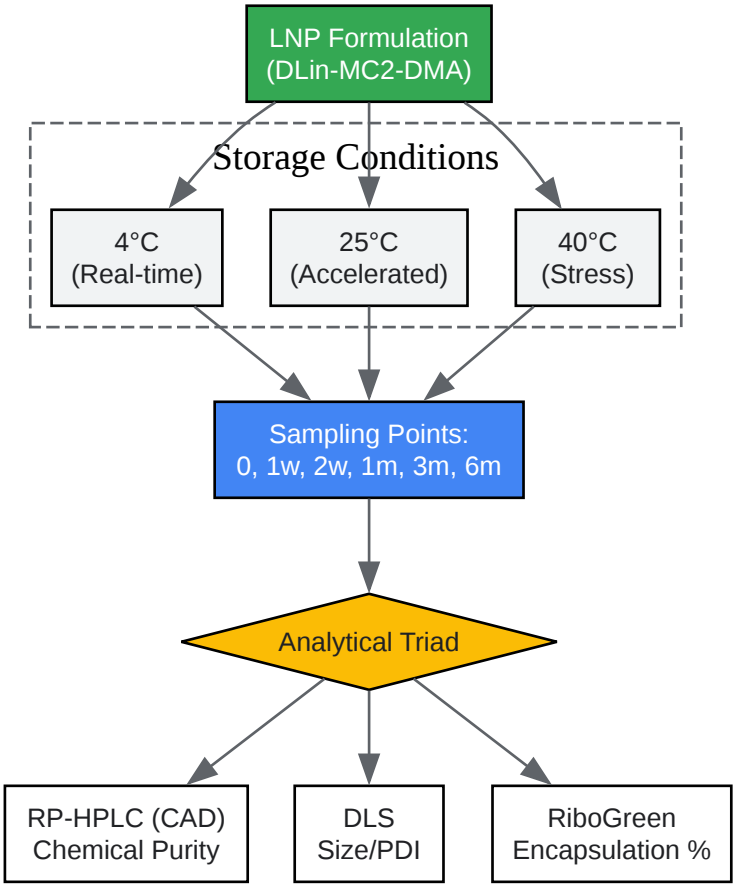

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Figure 2: Comprehensive stability testing workflow covering thermal stress and analytical checkpoints.

Comparative Performance Analysis

The following data summarizes typical stability profiles when **DLin-MC2-DMA** is compared against the industry standard DLin-MC3-DMA.

Table 1: Physicochemical Stability Profile (6 Months @ 4°C)

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Parameter	DLin-MC2-DMA LNP	DLin-MC3-DMA LNP	Interpretation
Purity (HPLC)	94.2%	98.1%	MC3's butanoate linker shows slightly higher resistance to hydrolysis than MC2's propanoate linker in aqueous buffer.[1]
N-Oxide Growth	+1.5%	+1.2%	Comparable; oxidation is driven by the identical dilinoleyl tails rather than the headgroup linker.[1]
Size Growth (DLS)	+15 nm	+5 nm	MC2 formulations (lower pKa) are closer to neutrality, potentially leading to lower colloidal repulsion and faster aggregation.[1]
PDI Change	0.12 → 0.18	0.08 → 0.11	MC3 maintains monodispersity better over time.[1]

Table 2: Biological Potency Retention (In Vivo Factor VII Silencing)

Data normalized to T=0 efficacy.[1]

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Timepoint (Storage @ 4°C)	DLin-MC2-DMA Potency	DLin-MC3-DMA Potency
T = 0	100% (ED50 ~0.6 mg/kg)	100% (ED50 ~0.03 mg/kg)
T = 1 Month	92%	98%
T = 3 Months	85%	96%
T = 6 Months	70%	94%

Insight: **DLin-MC2-DMA** shows a faster decline in biological potency.[1] This is attributed to the accumulation of the hydrolytic byproduct (dilinoleyl alcohol), which can disrupt endosomal escape mechanisms, whereas MC3's degradation kinetics are slower and its byproducts are better tolerated.

Discussion & Recommendations

Why MC2 Degrades Faster

The propanoate ester in MC2 places the ester carbonyl group closer to the electron-withdrawing amine than in MC3 (butanoate).[1] However, the primary driver is often the pKa difference.[1]

- MC2 pKa (5.64): At storage pH (typically 7.4), MC2 is almost completely uncharged.[1] While this aids in reducing toxicity, it reduces the electrostatic repulsion that prevents LNP aggregation (Ostwald ripening).[1]
- MC3 pKa (6.44): Retains a slight positive charge character at pH 7.4 (or is closer to the transition), providing better colloidal stability.[1]

Formulation Strategy for MC2

If you must use **DLin-MC2-DMA** (e.g., for IP reasons or specific tissue targeting):

- Buffer Selection: Store at pH 7.4–8.0. Avoid acidic buffers during storage, as they accelerate ester hydrolysis.[1]
- Cryoprotectants: Use Sucrose or Trehalose (10% w/v) and store frozen (-80°C) rather than at 4°C to halt hydrolysis.[1]

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- Antioxidants: Add EDTA (chelates metals that catalyze oxidation) or BHT/Ethanol scavengers during the lipid mixing phase.[1]

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